

# An In-depth Technical Guide to the Safety of Trimethylsilanol

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **trimethylsilanol** (TMS), a common organosilicon compound.

### **Core Safety Information**

Chemical Identity:

Name: Trimethylsilanol

• Synonyms: Hydroxytrimethylsilane[1]

CAS Number: 1066-40-6[1]

Molecular Formula: C<sub>3</sub>H<sub>10</sub>OSi[1][2][3][4]

Molecular Weight: 90.20 g/mol [3][4][5]

Hazard Identification: **Trimethylsilanol** is classified as a highly flammable liquid and vapor.[1] [4][6][7][8] It is also harmful if inhaled.[1] Inhalation of high vapor concentrations may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[1][4]

## **Physical and Chemical Properties**



A summary of the key physical and chemical properties of **trimethylsilanol** is presented in the table below.

| Property   | Value                 | Source(s) |
|--|-----------------------|-----------|
| Physical State                                   | Liquid                | [1][6]    |
| Appearance                                       | Colorless             | [1][9]    |
| Odor   | Characteristic        | [10]      |
| Melting Point                                    | -12 °C / 10.4 °F      | [1]       |
| Boiling Point                                    | 98 °C / 208.4 °F      | [1]       |
| Flash Point                                      | 4 °C / 39.2 °F        | [1]       |
| Density  | 0.8144 g/cm³ at 20 °C | [8]       |
| Water Solubility                                 | 0.995 g/L at 24 °C    | [11]      |
| Vapor Pressure                                   | 19 hPa at 25 °C       | [11]      |
| log Pow (Octanol/Water<br>Partition Coefficient) | 1.22 at 25 °C         | [11]      |
| рКа  | 11                    | [10][12]  |

## **Toxicological Data**

The toxicological profile of **trimethylsilanol** has been evaluated through various studies. The following table summarizes the key quantitative data.



| Test   | Species                                   | Route      | Value               | Source(s) |
|--|---|------------|---------------------|-----------|
| LD50 (Acute Oral<br>Toxicity)  | Rat                                       | Oral       | 2800 mg/kg          | [1]       |
| LC50 (Acute<br>Inhalation<br>Toxicity)   | Rat                                       | Inhalation | 3151 ppm (4 h)      | [1]       |
| NOEL (No-<br>Observed-Effect<br>Level) - 28-day<br>repeat dose                     | Rat                                       | Oral       | 160 mg/kg/day       | [13][14]  |
| NOAEL (No-<br>Observed-<br>Adverse-Effect<br>Level) -<br>Developmental<br>Toxicity | Rat                                       | Oral       | 150 mg/kg<br>bw/day | [11]      |
| Fish LC50 (96 h)   | Oncorhynchus<br>mykiss (Rainbow<br>Trout) | -          | 271 mg/L            | [15]      |

## **Experimental Protocols**

28-Day Repeated Dose Oral Toxicity Study in Rats:

A 28-day repeated dose oral toxicity study was conducted on rats to evaluate the potential health effects of **trimethylsilanol**.[13][14]

- Test Guideline: The study was performed in accordance with the "Guidelines for 28-day Repeat Dose Toxicity Testing of Chemicals" in Japan.[14]
- Test Species: Crj:CD(SD) rats were used.[14]
- Administration: Trimethylsilanol, with a purity of 99.8%, was administered orally to male and female rats for 28 days.[14] The vehicle used was corn oil.[14]



- Dosage Groups: The animals were divided into groups and administered daily doses of 0 (vehicle control), 10, 40, 160, and 640 mg/kg of body weight.[13][14]
- Observations: At a dose of 640 mg/kg, decreased spontaneous motor activity and a staggering gait were observed in both sexes.[13][14] Additionally, males in this group exhibited gait difficulty.[13][14] Suppression in body weight gain and an increase in fibrinogen were also noted in both sexes at the highest dose.[13][14] Females in the 640 mg/kg group showed a decrease in absolute thymus weight and an increase in relative liver weight.[13]
   [14]
- Recovery Period: A 14-day recovery period was included in the study.[13][14] After this
  period, the suppressed body weights in males and the increased relative liver weights in
  females were still observable.[14]
- Results: Based on the study's findings, the No-Observed-Effect Level (NOEL) for repeated dose toxicity was determined to be 160 mg/kg/day for both male and female rats.[13][14]

## **Safe Handling and Emergency Procedures**

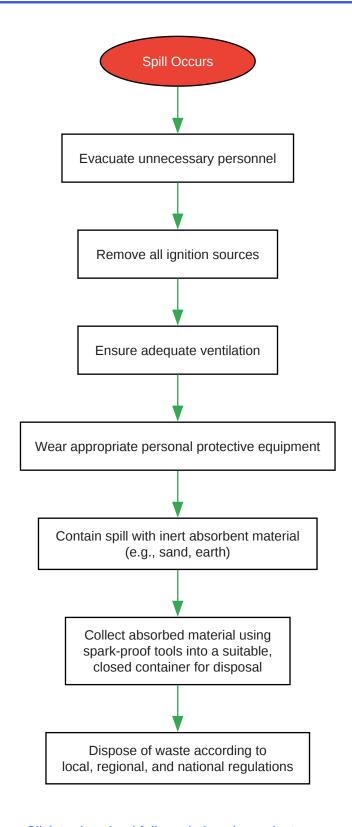
The following diagrams illustrate the logical workflows for the safe handling of **trimethylsilanol** and the appropriate response in case of a spill.



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Caption: Workflow for the safe handling of **trimethylsilanol**.





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Caption: Logical workflow for responding to a trimethylsilanol spill.



#### **First Aid Measures**

A summary of first aid measures in case of exposure to trimethylsilanol is provided below.

| Exposure Route | First Aid Measures   | Source(s) |
|----------------|--|-----------|
| Eye Contact    | Rinse immediately with plenty<br>of water, also under the<br>eyelids, for at least 15 minutes.<br>Get medical attention. | [1]       |
| Skin Contact   | Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.        | [1]       |
| Inhalation     | Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.             | [1]       |
| Ingestion      | Clean mouth with water and drink afterwards plenty of water.   | [1]       |

# **Fire-Fighting Measures**

In the event of a fire involving **trimethylsilanol**, the following measures should be taken.

- Suitable Extinguishing Media: Water mist may be used to cool closed containers.[1] Foam, carbon dioxide, and dry chemical are also suitable.[6]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[1]
- Specific Hazards: Trimethylsilanol is highly flammable.[1][6] Vapors may form explosive
  mixtures with air and can travel to a source of ignition and flash back.[1] Containers may
  explode when heated.[1]



- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and silicon dioxide.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
   and full protective gear.[1]

### **Ecological Information**

**Trimethylsilanol** is considered harmful to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[1] It is not readily biodegradable.[11] However, it has a low potential for bioaccumulation.[11] It is advised not to release **trimethylsilanol** into the environment and to prevent it from entering surface water or sanitary sewer systems.[1]

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